

Proper Disposal of Remodelin Hydrobromide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Remodelin hydrobromide*

Cat. No.: *B2657546*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This document provides essential, immediate safety and logistical information for the proper disposal of **Remodelin hydrobromide**, a potent inhibitor of N-acetyltransferase 10 (NAT10), ensuring the safety of laboratory personnel and the protection of the environment.

Immediate Safety and Handling Precautions

Remodelin hydrobromide is a hazardous substance that requires careful handling. According to its Safety Data Sheet (SDS), it is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[1] Furthermore, it is very toxic to aquatic life with long-lasting effects.[1] Therefore, all personnel handling this compound must wear appropriate Personal Protective Equipment (PPE), including lab coats, chemical-resistant gloves, and safety goggles.[2] All handling of the solid compound should be performed in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust.[2]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Remodelin hydrobromide**:

Property	Value	Reference
CAS Number	1622921-15-6	[1]
Molecular Formula	C15H15BrN4S	[3]
Molecular Weight	363.28 g/mol	[3]
Appearance	Solid	[1]
Solubility	DMSO: 40.00 mg/mL (110.11 mM)	[4]
Ethanol: < 1 mg/mL (insoluble or slightly soluble)	[4]	
Water: < 1 mg/mL (insoluble or slightly soluble)	[4]	
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.	[4]

Step-by-Step Disposal Protocol

Due to its hazardous nature and environmental toxicity, **Remodelin hydrobromide** and any materials contaminated with it must be disposed of as hazardous chemical waste. Under no circumstances should this compound be disposed of down the drain or in regular trash.[1] The following protocol outlines the necessary steps for its proper disposal.

Experimental Protocol: Waste Segregation and Collection

This protocol details the procedure for the safe collection of **Remodelin hydrobromide** waste for disposal by a licensed hazardous waste management service.

Materials:

- Clearly labeled, leak-proof, and chemically compatible hazardous waste container (e.g., a high-density polyethylene (HDPE) container with a screw cap).

- Hazardous waste labels (compliant with local and federal regulations).
- Personal Protective Equipment (PPE): lab coat, safety goggles, chemical-resistant gloves.
- Chemical fume hood.

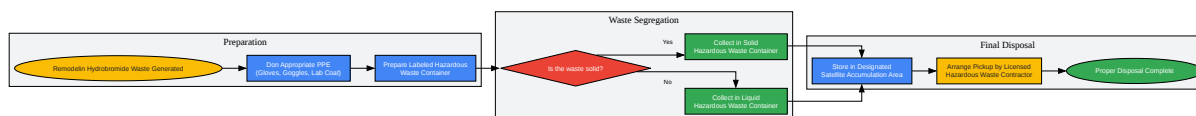
Procedure:

- Container Preparation:
 - Obtain a new, clean, and appropriate hazardous waste container.
 - Affix a hazardous waste label to the container. Fill in all required information, including the full chemical name ("**Remodelin hydrobromide**"), the concentration (if in solution), and the hazard characteristics (Toxic, Environmental Hazard).
- Waste Collection (Solid):
 - Inside a chemical fume hood, carefully transfer any unused or waste **Remodelin hydrobromide** powder into the prepared hazardous waste container.
 - Use a dedicated spatula or scoop for the transfer. Avoid creating dust.
 - Any disposable materials heavily contaminated with the solid, such as weigh boats or contaminated paper towels, should also be placed in this container.
- Waste Collection (Liquid):
 - Solutions containing **Remodelin hydrobromide** should be collected in a separate, clearly labeled hazardous waste container for liquid chemical waste.
 - Do not mix with other incompatible waste streams.
 - Aqueous solutions are not to be disposed of down the drain due to the high aquatic toxicity of the compound.^[1]
- Contaminated Labware and PPE:

- Disposable labware (e.g., pipette tips, centrifuge tubes) that has come into contact with **Remodelin hydrobromide** should be collected in the solid hazardous waste container.
- Contaminated gloves and other disposable PPE should be placed in a designated bag for cytotoxic waste within the laboratory and then transferred to the solid hazardous waste container.
- Storage:
 - Securely close the hazardous waste container.
 - Store the container in a designated, well-ventilated, and secure satellite accumulation area within the laboratory, away from incompatible materials.
- Disposal:
 - Once the container is full or approaching the designated accumulation time limit (per institutional and local regulations), arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Remodelin hydrobromide**.



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. Remodelin (hydrobromide)|1622921-15-6|MSDS [dcchemicals.com]
- 3. Remodelin (hydrobromide)|1622921-15-6|COA [dcchemicals.com]
- 4. Remodelin hydrobromide | Histone Acetyltransferase | RAAS | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Proper Disposal of Remodelin Hydrobromide: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2657546#remodelin-hydrobromide-proper-disposal-procedures>]

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